

# Proper Disposal of 1,3,5-Trifluorobenzene: A Procedural Guide

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## Compound of Interest

Compound Name: **1,3,5-Trifluorobenzene**

Cat. No.: **B1201519**

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This guide provides essential safety and logistical information for the proper disposal of **1,3,5-Trifluorobenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

## Hazard Identification and Safety Summary

**1,3,5-Trifluorobenzene** is a highly flammable liquid and vapor that causes skin and serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It may also cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#) Due to these hazards, it is classified as a hazardous waste, and specific procedures must be followed for its disposal.

The table below summarizes key quantitative data and classifications essential for the safe handling and transportation of **1,3,5-Trifluorobenzene** waste.

Parameter	Value	Source(s)
UN Number	UN1993	[3][5]
Proper Shipping Name	Flammable liquid, n.o.s.	
Hazard Class	3 (Flammable Liquid)	[3][5]
Packing Group	II	[3][5]
GHS Pictograms	Flame, Exclamation Mark	[1][2][3]
Signal Word	Danger	[1][3][4]
Hazard Statements	H225, H315, H319, H335	[1][2][3][4]
Disposal Precautionary Statement	P501	[1][3]

## Operational Plan: Step-by-Step Disposal Procedure

Direct chemical treatment or neutralization of **1,3,5-Trifluorobenzene** is not recommended in a standard laboratory setting. The required procedure is to collect, store, and transfer the chemical waste to a licensed hazardous waste disposal facility. Adherence to institutional and local regulations is mandatory.

### Experimental Protocol for Waste Accumulation and Disposal:

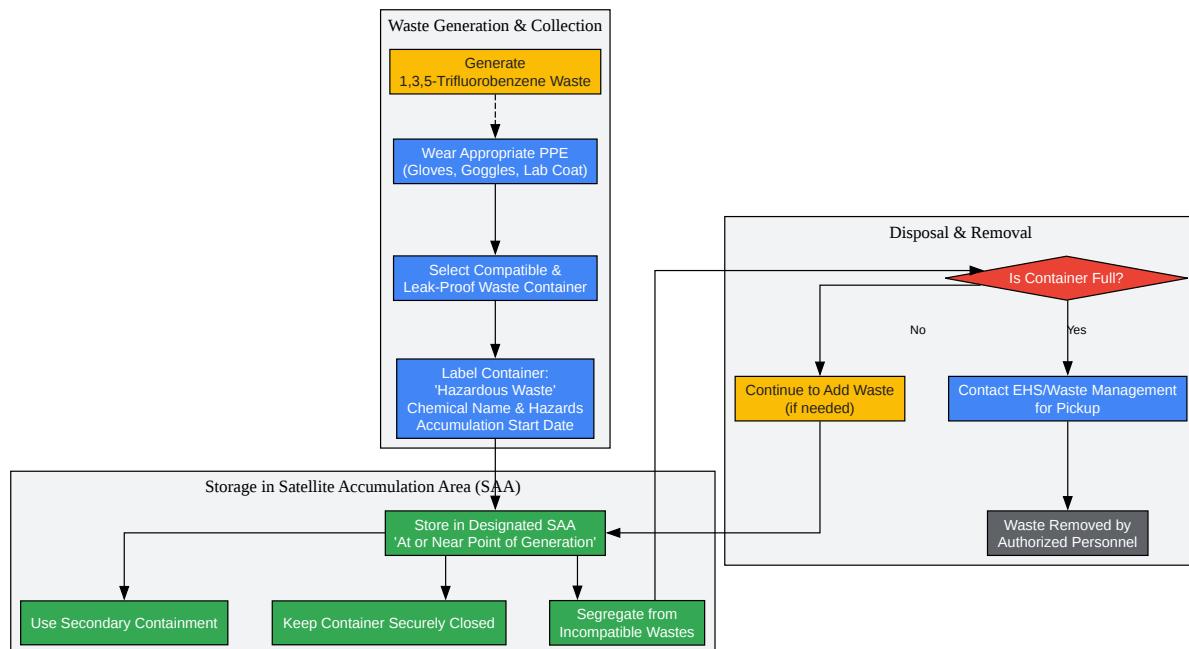
- Personal Protective Equipment (PPE): Before handling **1,3,5-Trifluorobenzene**, ensure appropriate PPE is worn, including chemical-resistant gloves (e.g., nitrile rubber), chemical safety goggles or a face shield, and a flame-retardant lab coat.[1] All handling of the waste should occur in a well-ventilated area, preferably within a chemical fume hood.[1]
- Waste Collection:
  - Designate a specific, compatible container for **1,3,5-Trifluorobenzene** waste. The container must be in good condition, free of leaks or damage, and have a secure, leak-proof closure.[6]
  - The container material must be chemically compatible with the waste.

- Never mix **1,3,5-Trifluorobenzene** with incompatible wastes. It should be segregated as a non-halogenated organic solvent waste.[7] Keep it separate from acids, bases, and oxidizers.[7]
- Container Labeling:
  - As soon as the first drop of waste is added, label the container clearly.
  - The label must include the words "Hazardous Waste," the full chemical name "**1,3,5-Trifluorobenzene**," and an indication of its hazards (e.g., Flammable, Irritant).[6][8]
  - Record the accumulation start date on the label.[8]
- Waste Storage (Satellite Accumulation Area):
  - Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[9][10][11]
  - The SAA must be under the control of the laboratory personnel generating the waste.[9][10]
  - Ensure the container is kept closed at all times, except when adding waste.[6][12] Do not leave a funnel in the container opening.[9]
  - Store the container within a secondary containment system, such as a chemical-resistant tray or tub, to contain any potential leaks or spills.[13][14]
- Accumulation Limits:
  - Do not accumulate more than 55 gallons of hazardous waste in an SAA.[6][9][10][11]
  - Once the container is full, or the 55-gallon limit is reached, it must be moved to the institution's central accumulation area within three calendar days.[6][10]
- Request for Disposal:
  - When the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.[12]

- Complete any required waste disposal forms, providing accurate information about the container's contents.
- Spill Management:
  - In case of a minor spill, eliminate all ignition sources.[[1](#)]
  - Contain the spill with an inert absorbent material like vermiculite or dry sand.[[1](#)]
  - Use non-sparking tools to collect the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.[[1](#)]

## Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **1,3,5-Trifluorobenzene** from the point of generation to final removal.



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Caption: Workflow for the proper disposal of **1,3,5-Trifluorobenzene** waste.

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